

Commercial availability of 4-Bromo-6-methylpyrimidine

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Compound of Interest

Compound Name: 4-Bromo-6-methylpyrimidine

Cat. No.: B1371638

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An In-depth Technical Guide to the Commercial Availability of **4-Bromo-6-methylpyrimidine**

Executive Summary

4-Bromo-6-methylpyrimidine is a halogenated heterocyclic compound of significant interest in medicinal chemistry and organic synthesis. Its utility as a versatile building block, primarily in palladium-catalyzed cross-coupling reactions, has made it a valuable intermediate for the construction of complex molecular architectures. This guide provides a comprehensive overview of its synthesis, commercial availability, key applications in drug discovery, and essential protocols for its handling and characterization. Designed for researchers, chemists, and drug development professionals, this document synthesizes technical data with practical insights to support its effective procurement and application in a laboratory setting.

Introduction to 4-Bromo-6-methylpyrimidine: A Key Synthetic Intermediate

4-Bromo-6-methylpyrimidine, identified by CAS Number 69543-98-2, is a pyrimidine derivative featuring a bromine atom at the 4-position and a methyl group at the 6-position.[1] The strategic placement of the bromine atom renders it an excellent leaving group for various metal-catalyzed cross-coupling reactions, enabling the formation of new carbon-carbon and carbon-heteroatom bonds.[2][3] The pyrimidine core is a prevalent scaffold in numerous biologically active compounds, making this molecule a crucial starting material for pharmaceutical and agrochemical research.[4]

Key Compound Identifiers:

Identifier	Value
CAS Number	69543-98-2[1]
Molecular Formula	C ₅ H ₅ BrN ₂ [1][5]
Molecular Weight	173.02 g/mol [1]
MDL Number	MFCD00234065[1]

| InChIKey | GBPCCNWUSHSRTM-UHFFFAOYSA-N[5] |

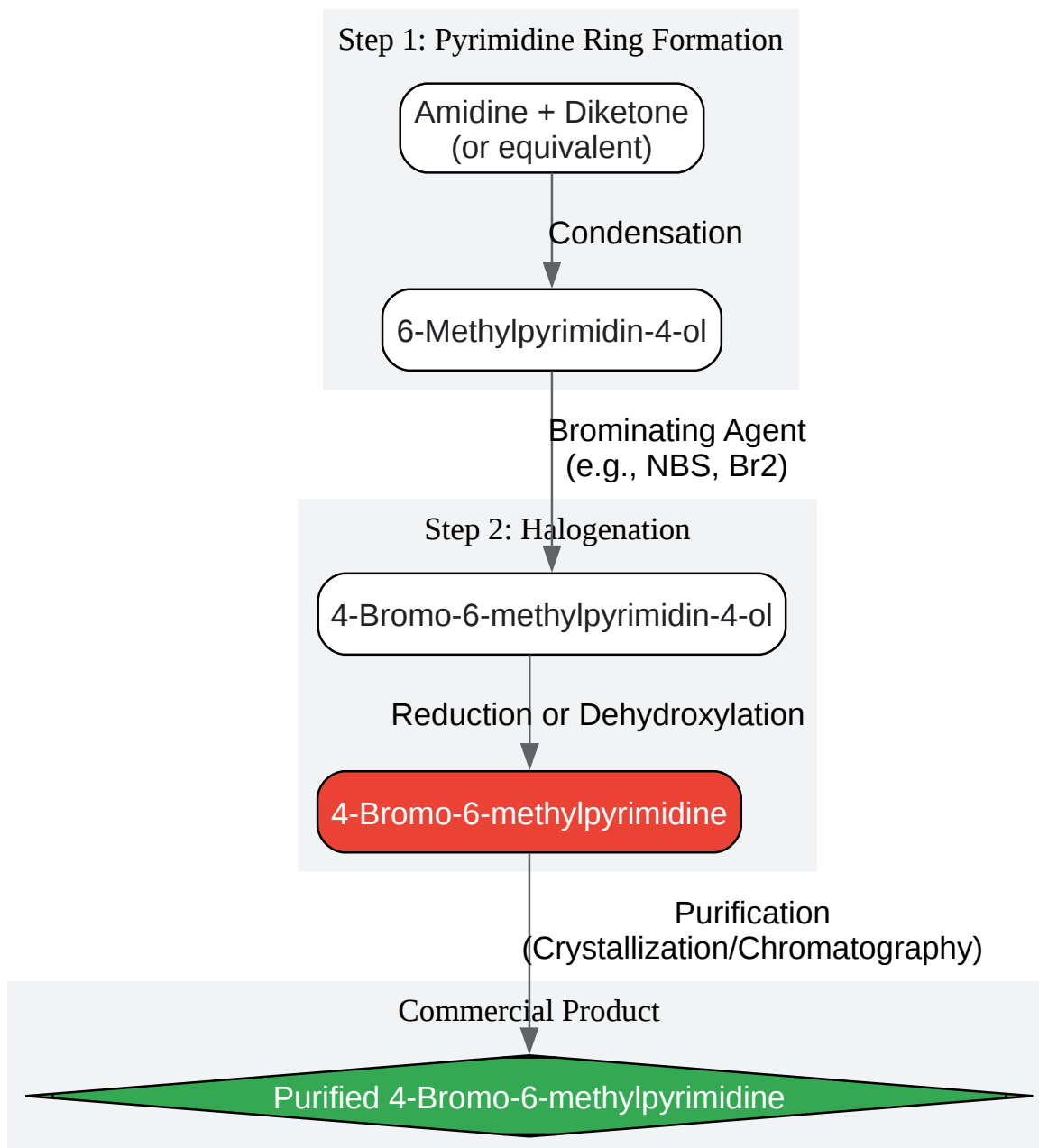
Synthesis and Commercial Production Landscape

The commercial synthesis of **4-Bromo-6-methylpyrimidine** and its analogs is typically achieved through multi-step processes that prioritize yield, purity, and scalability. While various specific routes exist, a common and logical approach involves the construction of the pyrimidine ring followed by a regioselective bromination.

One well-documented strategy for related pyrimidines involves the condensation of a C3-dielectrophile with an amidine, followed by halogenation. For instance, a scalable synthesis for the related 5-bromo-6-methylpyrimidine scaffold commences with the condensation of formamidine acetate with methyl acetoacetate to form 6-methylpyrimidin-4-ol.[6] This intermediate is then brominated and subsequently converted to a more reactive chloro-derivative using reagents like phosphorus oxychloride (POCl₃).[6]

A more direct, one-pot method has also been developed for synthesizing 4-bromopyrimidines by cyclizing N-(cyanovinyl)amidines in the presence of dry hydrogen bromide in dioxane.[7] This approach offers a time-efficient alternative for creating these valuable intermediates.[7]

Below is a generalized workflow illustrating a plausible synthetic pathway.



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Caption: Generalized Synthetic Workflow for **4-Bromo-6-methylpyrimidine**.

Commercial Availability and Supplier Analysis

4-Bromo-6-methylpyrimidine is available from a range of chemical suppliers that cater to the research and development sector. Availability can vary from in-stock to synthesis-on-demand. When procuring this reagent, researchers should consider purity, quantity, lead time, and the availability of analytical documentation such as a Certificate of Analysis (CoA).

Selected Commercial Suppliers:

Supplier	CAS Number	Stated Purity	Availability Note
Matrix Scientific	69543-98-2	Not specified; CoA available	May be out of stock; inquiry recommended[1]
AK Scientific, Inc.	(Lists related compounds)	≥95% for similar products	Stocks and ships from California, USA[8]
Sigma-Aldrich	(Lists related compounds)	Varies by product	Extensive catalog of building blocks
Synchem	(Product listed)	Not specified	Synthesis on demand[9]
MedChemExpress	(Lists related compounds)	≥95% for similar products	Laboratory chemical supplier[10]

Note: This table is not exhaustive and represents a snapshot of available information. Researchers are advised to contact suppliers directly for current stock status, pricing, and detailed specifications.

Applications in Research and Drug Development

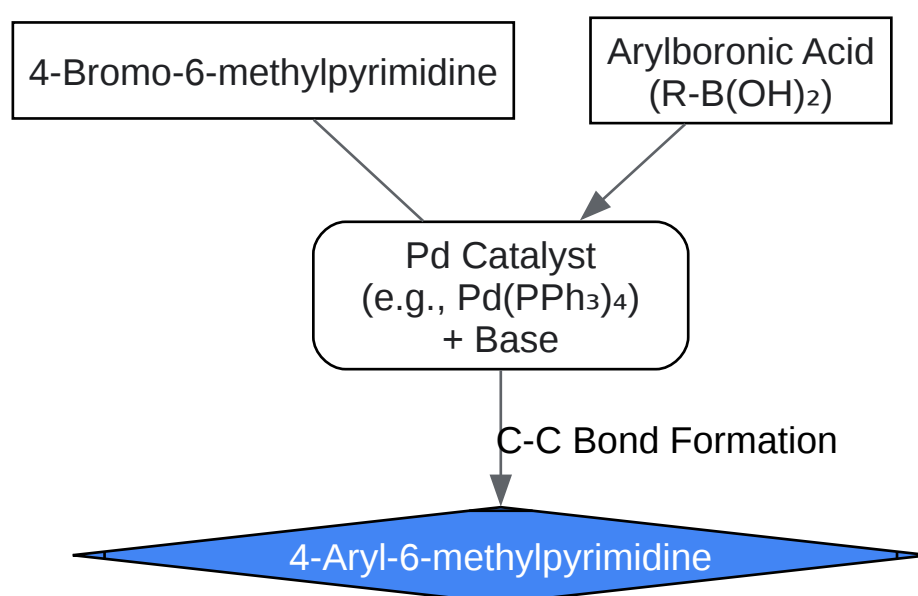
The primary utility of **4-Bromo-6-methylpyrimidine** stems from its role as a versatile intermediate in organic synthesis, particularly in the construction of pharmacologically relevant molecules.

Palladium-Catalyzed Cross-Coupling Reactions

The bromine substituent at the 4-position is an ideal handle for various palladium-catalyzed cross-coupling reactions. This allows for the efficient introduction of diverse functional groups

and the construction of complex molecular scaffolds.^[2]^[3]

- Suzuki-Miyaura Coupling: Reaction with boronic acids or esters to form C-C bonds, enabling the synthesis of biaryl and heteroaryl-aryl structures.
- Stille Coupling: Reaction with organotin compounds, also for C-C bond formation.
- Sonogashira Coupling: Reaction with terminal alkynes to introduce alkynyl moieties.
- Buchwald-Hartwig Amination: Reaction with amines to form C-N bonds, creating substituted aminopyrimidines.



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Caption: Suzuki-Miyaura cross-coupling reaction workflow.

Scaffold for Biologically Active Molecules

The pyrimidine ring is a privileged structure in medicinal chemistry, found in a wide array of approved drugs.^[4] Derivatives of **4-Bromo-6-methylpyrimidine** serve as precursors for compounds targeting various diseases:

- Kinase Inhibitors: The pyrimidine scaffold is a common core for molecules designed to inhibit protein kinases, which are crucial targets in oncology.^[3]

- Anti-Infective Agents: Pyrimidine derivatives have been developed as antibacterial, antifungal, and antiviral agents.[4]
- CNS-Active Agents: The scaffold is also utilized in the development of drugs targeting the central nervous system.[4]

The ability to functionalize the 4-position through cross-coupling allows for the systematic exploration of structure-activity relationships (SAR) during the drug discovery process.

Analytical Characterization and Quality Control

Verifying the identity and purity of **4-Bromo-6-methylpyrimidine** is critical before its use in synthesis. A Certificate of Analysis from the supplier should provide data from one or more of the following standard analytical techniques.

Standard Analytical Protocols:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Provides information on the number and environment of protons. Expected signals would correspond to the methyl group protons, and the aromatic protons on the pyrimidine ring. For the related 5-bromo-4,6-dimethylpyrimidine, the methyl protons appear around $\delta = 2.81$ ppm and the ring proton at $\delta = 9.11$ ppm (in CD_3OD).[6]
 - ^{13}C NMR: Shows the number of unique carbon atoms. For the same related compound, signals appear at $\delta = 170.1, 151.3, 124.9,$ and 25.0 ppm.[6]
- Mass Spectrometry (MS): Confirms the molecular weight (173.02 g/mol) and isotopic pattern characteristic of a monobrominated compound.
- Infrared (IR) Spectroscopy: Identifies characteristic functional group vibrations within the molecule.
- Melting Point Analysis: A sharp melting point range is indicative of high purity.

Safe Handling, Storage, and Disposal

Proper safety protocols are mandatory when handling **4-Bromo-6-methylpyrimidine**.

- **Hazard Identification:** The compound is classified as an irritant.[1] Safety Data Sheets (SDS) for similar brominated heterocycles indicate potential hazards such as being harmful if swallowed, causing skin irritation, and causing serious eye irritation.[10][11]
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses with side-shields, chemical-resistant gloves, and a lab coat.[10][12]
- **Handling:** Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors.[10][12] Avoid contact with skin and eyes. Wash hands thoroughly after handling.[10]
- **Storage:** Store in a tightly-closed container in a cool, dry, and well-ventilated place away from incompatible substances like strong oxidizing agents.[12][13] For long-term storage, refrigeration (e.g., 0-4°C) or freezing (-20°C) is often recommended.[14]
- **Disposal:** Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[15] Do not let the product enter drains. [12]

Conclusion

4-Bromo-6-methylpyrimidine is a high-value chemical intermediate whose commercial availability is crucial for advancing research in drug discovery and materials science. Its well-defined reactivity, particularly in modern cross-coupling chemistry, provides a reliable pathway for the synthesis of novel and complex molecules. Researchers procuring this compound should perform due diligence by comparing suppliers, verifying purity through standard analytical methods, and adhering strictly to safety and handling guidelines. The continued availability of this versatile building block will undoubtedly contribute to future innovations in synthetic and medicinal chemistry.

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